

Ionization potential and electron affinity of argon and krypton

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Compound of Interest

Compound Name: Argon;krypton

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An In-depth Technical Guide to the Ionization Potential and Electron Affinity of Argon and Krypton

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the ionization potential and electron affinity of the noble gases argon (Ar) and krypton (Kr). It includes tabulated quantitative data, detailed experimental protocols for their determination, and workflow diagrams to illustrate the measurement processes.

Core Electronic Properties of Argon and Krypton

Argon and krypton are noble gases characterized by their complete valence electron shells ($[\text{Ne}] 3s^2 3p^6$ for argon and $[\text{Ar}] 3d^{10} 4s^2 4p^6$ for krypton), which imparts significant chemical inertness.[1][2] Their high ionization potentials and near-zero or negative electron affinities are direct consequences of these stable electronic configurations.[3] Understanding these fundamental properties is crucial for applications where these gases are used as inert atmospheres, in plasma processes, or as excimer laser components.

Ionization Potential

Ionization potential (IP), or ionization energy, is the minimum energy required to remove an electron from a neutral atom or ion in its gaseous state.[4] Noble gases possess the highest first ionization potentials in their respective periods, reflecting the stability of their electron

shells.[3] Successive ionization potentials increase significantly as more electrons are removed from an increasingly positive ion.

Electron Affinity

Electron affinity (EA) is the energy change that occurs when an electron is added to a neutral atom in the gaseous phase to form a negative ion.[4] Due to their filled valence shells, noble gases do not form stable anions. Consequently, they have negative electron affinities, meaning energy is required, not released, to force an electron onto the atom.[3] For practical purposes, their electron affinity is often reported as zero.[1][2]

Quantitative Data

The ionization potentials for argon and krypton are summarized below. Data is presented in both electronvolts (eV) and kilojoules per mole (kJ/mol) for ease of comparison.

Table 1: Ionization Potentials of Argon (Ar)

Ionization Stage	Energy (eV)	Energy (kJ/mol)
1st (Ar → Ar⁺)	15.760	1520.6
2nd (Ar ⁺ → Ar ²⁺)	27.630	2665.8
3rd (Ar ²⁺ → Ar ³⁺)	40.74	3931
4th (Ar ³⁺ → Ar ⁴⁺)	59.81	5771
5th (Ar ⁴⁺ → Ar ⁵⁺)	75.02	7238

Sources: NIST, CRC Handbook of Chemistry and Physics

Table 2: Ionization Potentials of Krypton (Kr)

Ionization Stage	Energy (eV)	Energy (kJ/mol)
1st (Kr → Kr ⁺)	13.999	1350.8
2nd (Kr ⁺ → Kr ²⁺)	24.360	2350.4
3rd (Kr ²⁺ → Kr ³⁺)	36.95	3565
4th (Kr ³⁺ → Kr ⁴⁺)	52.5	5070
5th (Kr ⁴⁺ → Kr ⁵⁺)	64.7	6240

Sources: NIST, SchoolMyKids[1]

Table 3: Electron Affinity of Argon and Krypton

Element	Electron Affinity (kJ/mol)	Electron Affinity (eV)
Argon (Ar)	> 0 (Unstable Anion)	< 0
Krypton (Kr)	> 0 (Unstable Anion)	< 0

Note: Noble gases have negative electron affinities, indicating the anions are unstable. Values are often cited as 0 kJ/mol.[1][3]

Experimental Protocols

The determination of ionization potentials and electron affinities relies on sophisticated spectroscopic techniques. The primary methods are detailed below.

Determination of Ionization Potential: Photoelectron Spectroscopy (PES)

Photoelectron Spectroscopy (PES) is the standard method for measuring ionization potentials. [5] The technique is based on the photoelectric effect, where an atom absorbs a high-energy photon, leading to the ejection of an electron.[6]

Methodology:

- **Sample Preparation:** A gaseous sample of high-purity argon or krypton is introduced into a high-vacuum chamber.[\[5\]](#)[\[7\]](#)
- **Photon Irradiation:** The gas is irradiated with a monochromatic source of high-energy photons.[\[5\]](#)
 - **Ultraviolet Photoelectron Spectroscopy (UPS):** Uses UV radiation, typically from a helium discharge lamp (He I at 21.2 eV), to probe valence electrons.[\[5\]](#)
 - **X-ray Photoelectron Spectroscopy (XPS):** Employs soft X-rays (e.g., Al K α at 1486.6 eV or Mg K α at 1253.6 eV) to probe both core and valence electrons.[\[5\]](#)
- **Electron Energy Analysis:** The kinetic energy (KE) of the ejected photoelectrons is measured by an electron energy analyzer, most commonly a concentric hemispherical analyzer (CHA).[\[5\]](#)
- **Ionization Potential Calculation:** The binding energy (BE) of the electron, which corresponds to the ionization potential, is calculated using the equation: $BE = h\nu - KE$ where $h\nu$ is the energy of the incident photon and KE is the measured kinetic energy of the photoelectron.
- **Data Acquisition:** A spectrum is generated by plotting the number of emitted electrons versus their binding energy. The peaks in the spectrum correspond to the distinct ionization energies of the atom.[\[8\]](#)

Determination of Electron Affinity: Laser Photodetachment Electron Spectrometry

Since noble gases do not form stable negative ions, the experimental determination of their electron affinity is not standard. However, the technique used for elements that do form stable anions is Laser Photodetachment Electron Spectrometry. This method is conceptually similar to PES but is applied to a beam of negative ions.[\[9\]](#)

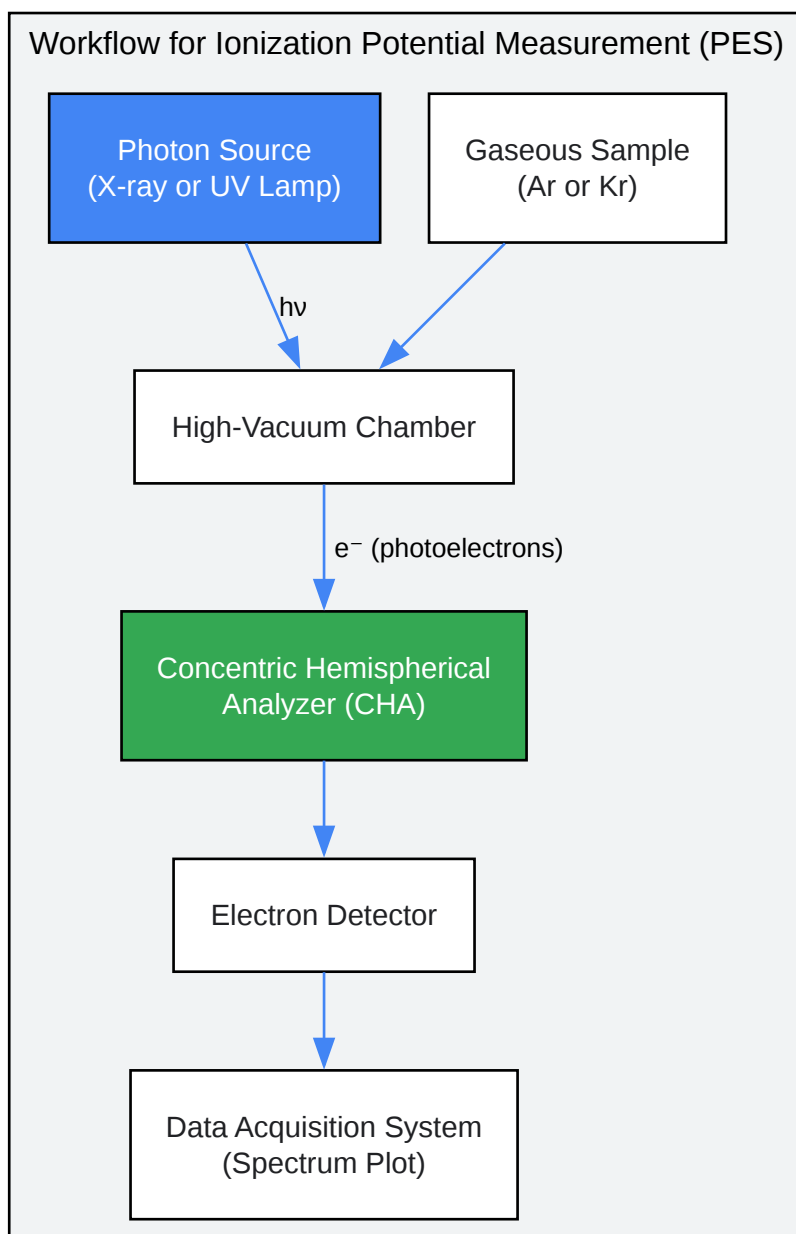
Methodology:

- **Anion Generation:** For a typical sample, anions are generated in an ion source (e.g., via electric discharge).

- **Mass Selection:** The generated anions are extracted and mass-selected using a mass spectrometer, typically a time-of-flight (TOF) analyzer, to isolate the specific anion of interest.
[9]
- **Laser Interaction:** The mass-selected anion beam is intersected by a high-intensity laser beam with a specific photon energy ($h\nu$).^[10]^[11] If the photon energy exceeds the electron affinity of the atom, the excess electron is detached.
- **Electron Energy Analysis:** The kinetic energy (KE) of the photodetached electrons is measured, often using a velocity-map imaging (VMI) spectrometer.^[9]
- **Electron Affinity Calculation:** The electron affinity (EA) is determined from the relationship: $EA = h\nu - KE$. The energy corresponding to the transition from the ground state of the anion to the ground state of the neutral atom provides the EA.

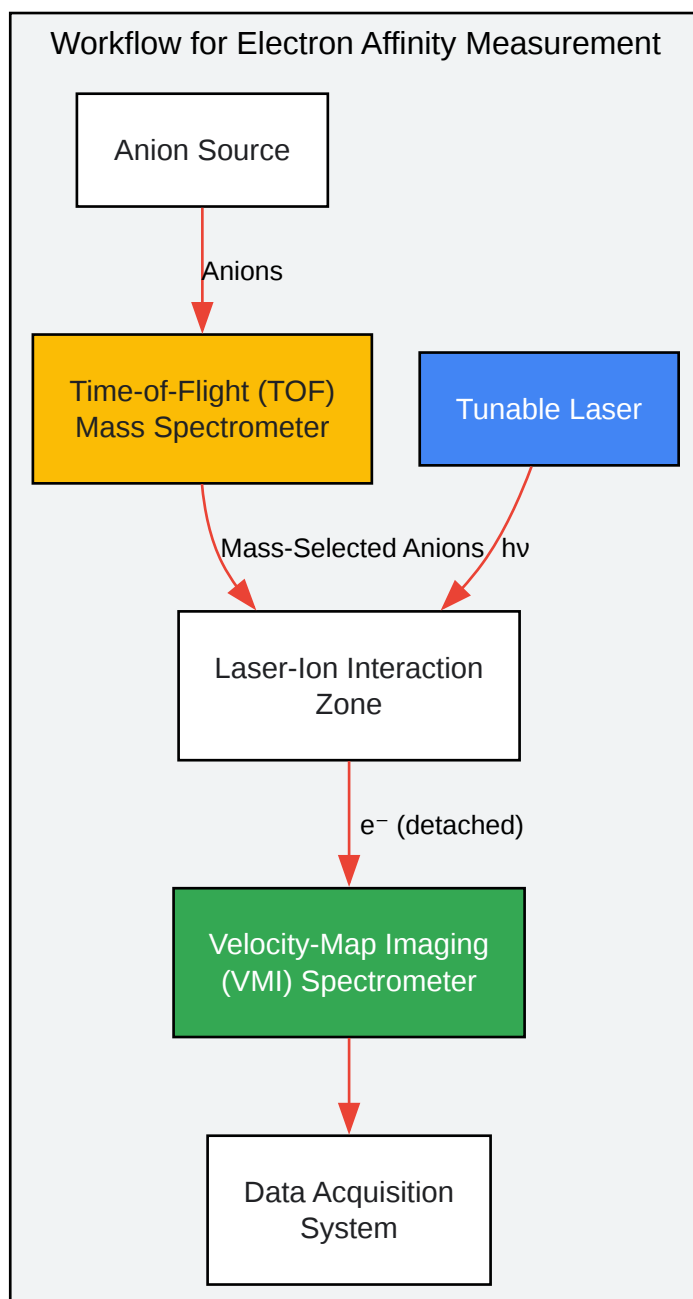
Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Experimental workflow for Photoelectron Spectroscopy (PES).



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Caption: Workflow for Laser Photodetachment Electron Spectrometry.

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